Physicochemical properties of 2-Hydroxy-6-iodobenzaldehyde

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-Hydroxy-6-iodobenzaldehyde*
CAS No.:	*38169-97-0*
Cat. No.:	*B2952112*

Get Quote

An In-depth Technical Guide to the Physicochemical Properties of **2-Hydroxy-6-iodobenzaldehyde**

Introduction: Unveiling a Key Synthetic Intermediate

2-Hydroxy-6-iodobenzaldehyde is a substituted aromatic aldehyde that serves as a valuable building block in modern organic synthesis. Its unique trifunctional nature—possessing a reactive aldehyde group, an acidic phenolic hydroxyl, and a versatile iodine substituent—renders it a strategic precursor for the synthesis of complex molecular architectures. The precise arrangement of these groups, particularly the ortho-positioning of the hydroxyl and iodo substituents relative to the formyl group, imparts specific steric and electronic properties that are critical for its reactivity and utility.

This guide provides a comprehensive exploration of the core physicochemical properties of **2-Hydroxy-6-iodobenzaldehyde**. It is designed for researchers, medicinal chemists, and drug development professionals who require a deep, practical understanding of this compound for its effective application in synthetic workflows and as a scaffold for novel chemical entities. We will delve into its structural and spectroscopic characteristics, reactivity profile, and the

© 2026 BenchChem. All rights reserved.

analytical methodologies required for its characterization, grounding all claims in authoritative data.

Molecular Identity and Structural Elucidation

The foundational step in understanding any chemical compound is to establish its precise molecular identity.

- Chemical Name: **2-Hydroxy-6-iodobenzaldehyde**
- CAS Number: 38169-97-0[1][2]
- Molecular Formula: $C_7H_5IO_2$[1][3]
- Molecular Weight: 248.02 g/mol [1]

Chemical Structure

The structure features a benzene ring substituted with a formyl group (-CHO), a hydroxyl group (-OH) at position 2, and an iodine atom at position 6. This arrangement facilitates intramolecular hydrogen bonding between the hydroxyl proton and the carbonyl oxygen, a key feature influencing its physical and spectral properties.

Caption: Generalized workflow for the synthesis and purification.

General Purification Protocol: Column Chromatography

Purification is often essential to remove isomeric byproducts and unreacted starting materials. [4]

- Adsorbent Preparation: A slurry of silica gel in a nonpolar solvent (e.g., hexanes) is packed into a glass column.
- Sample Loading: The crude solid product is dissolved in a minimal amount of a suitable solvent and adsorbed onto a small amount of silica gel. The solvent is evaporated, and the dry powder is carefully added to the top of the packed column.

© 2026 BenchChem. All rights reserved.

- Elution: A solvent system, typically a gradient of a more polar solvent (e.g., ethyl acetate) in a nonpolar solvent (e.g., hexanes), is passed through the column. [5]4. Fraction Collection: The eluent is collected in a series of fractions.
- Analysis: Each fraction is analyzed by Thin Layer Chromatography (TLC) to identify those containing the pure product.
- Solvent Evaporation: The pure fractions are combined, and the solvent is removed under reduced pressure to yield the purified **2-Hydroxy-6-iodobenzaldehyde** as a solid. [4]

Analytical Methodologies

Accurate quantification and purity assessment are critical for any chemical used in research and development. High-Performance Liquid Chromatography (HPLC) is a robust and widely adopted technique for this purpose. [6]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-Hydroxy-6-iodobenzaldehyde | 38169-97-0 [sigmaaldrich.com]
- 2. 2-hydroxy-6-iodobenzaldehyde | 38169-97-0 [chemicalbook.com]
- 3. PubChemLite - 2-hydroxy-6-iodobenzaldehyde (C7H5IO2) [pubchemlite.lcsb.uni.lu]
- 4. 38169-97-0 | 2-Hydroxy-6-iodobenzaldehyde | Fluorinated Building Blocks | Ambeed.com [ambeed.com]
- 5. rsc.org [rsc.org]
- 6. pdf.benchchem.com [pdf.benchchem.com]
- To cite this document: BenchChem. [Physicochemical properties of 2-Hydroxy-6-iodobenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2952112/docs#physicochemical-properties-of-2-hydroxy-6-iodobenzaldehyde]

© 2026 BenchChem. All rights reserved.

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.